

An In-depth Technical Guide to 4-Acetamidosalicylic Acid

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Compound of Interest

Compound Name: 4-Acetamidosalicylic acid

Cat. No.: B020674

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This technical guide provides a comprehensive overview of **4-Acetamidosalicylic acid**, a salicylic acid derivative of interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, synthesis protocols, and potential therapeutic applications, presenting data in a clear and accessible format.

Chemical Identity and Properties

4-Acetamidosalicylic acid, a derivative of salicylic acid, is characterized by an acetamido group at the fourth position of the benzene ring. This modification influences its chemical and biological properties.

CAS Number: 50-86-2[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

IUPAC Name: 4-acetamido-2-hydroxybenzoic acid[\[1\]](#)

Synonyms: 4-Acetamido-2-hydroxybenzoic acid, 4-(Acetylamino)-2-hydroxybenzoic acid, p-Acetamidosalicylic acid, N-Acetyl-p-aminosalicylic acid, N-Acetyl-4-aminosalicylic acid[\[1\]](#)[\[3\]](#)

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₄	[1] [2] [5]
Molecular Weight	195.17 g/mol	[1] [2] [5]
Melting Point	227-229 °C	[2]
Appearance	White solid	
Solubility	Soluble in ethanol, methanol, dimethyl sulfoxide (DMSO), acetonitrile, acetic acid, and acetone; hot-soluble in ethyl acetate and water. [6]	
Toxicity (LD ₅₀)	2048 mg/kg (intraperitoneal, mouse)	[2]

Synthesis of 4-Acetamidosalicylic Acid

The primary and most common industrial method for synthesizing **4-Acetamidosalicylic acid** is through the acetylation of 4-aminosalicylic acid. This reaction typically employs acetic anhydride or acetyl chloride as the acetylating agent.[\[7\]](#)

Experimental Protocol: Acetylation of 4-Aminosalicylic Acid

This protocol is a representative method for the synthesis of **4-Acetamidosalicylic acid**.

Materials:

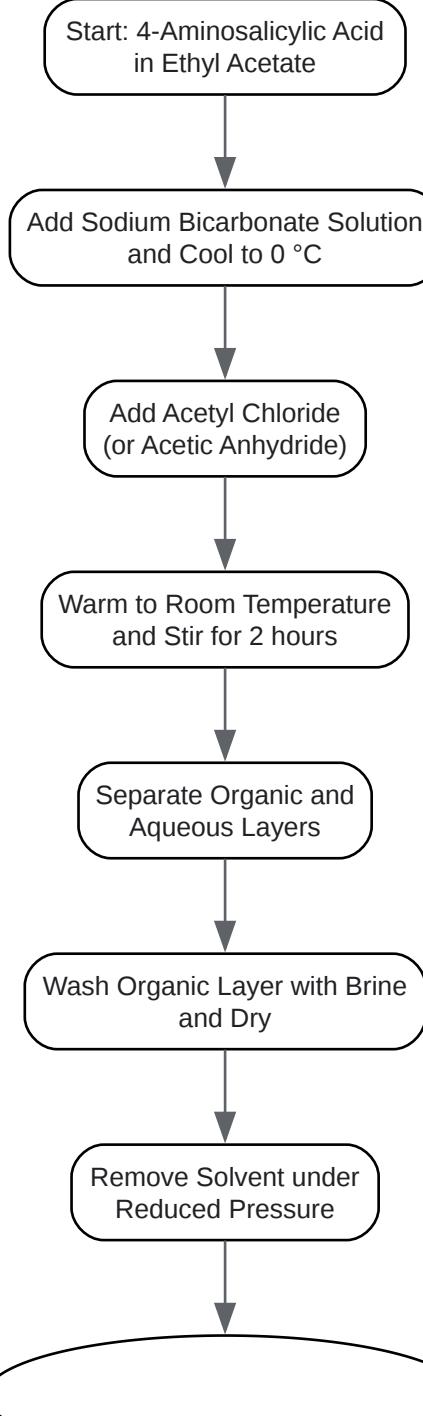
- 4-Aminosalicylic acid
- Acetic anhydride or Acetyl chloride
- Sodium bicarbonate
- Ethyl acetate

- Water
- Brine solution
- Anhydrous sodium sulfate

Procedure:

- A solution of 4-aminosalicylic acid in ethyl acetate is prepared.
- An aqueous solution of sodium bicarbonate is added to the reaction mixture, which is then cooled to 0 °C.
- Acetyl chloride (or acetic anhydride) is added dropwise to the stirred mixture over a period of 15 minutes.
- The reaction mixture is allowed to warm to room temperature and is stirred for an additional 2 hours.
- The organic and aqueous layers are separated.
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield **4-Acetamidosalicylic acid**.

Synthesis Workflow of 4-Acetamidosalicylic Acid



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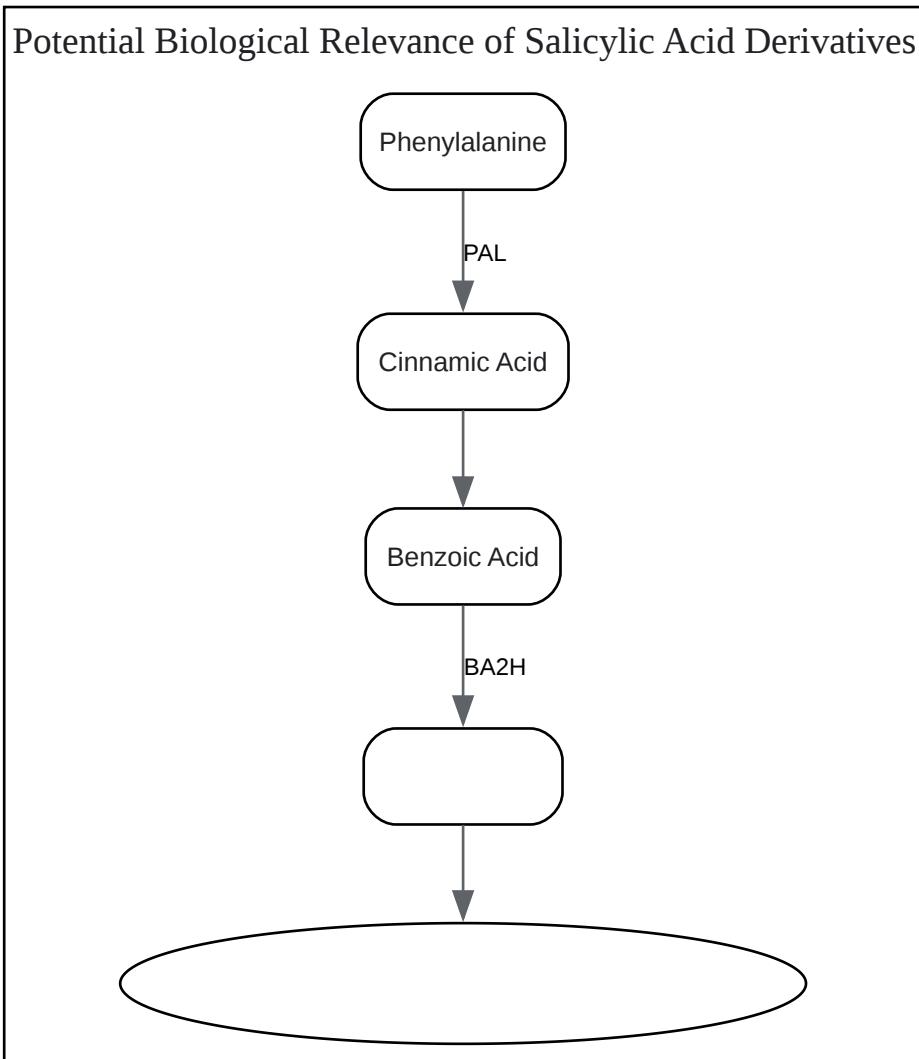
Caption: A flowchart illustrating the key steps in the synthesis of **4-Aacetamidosalicylic acid** via acetylation.

Potential Applications and Biological Activity

4-Aacetamidosalicylic acid serves as a versatile reactant in the synthesis of various derivatives with potential therapeutic applications. It is notably used in the preparation of salicylanilide derivatives, which have been investigated as inhibitors of the protein tyrosine kinase epidermal growth factor receptor.^[3] Additionally, it is recognized as an impurity in the pharmaceutical drug Metoclopramide.^{[3][5]}

The broader family of salicylic acid derivatives is well-documented for a wide range of biological activities, including antimicrobial, anti-inflammatory, and anti-cancer properties.^{[8][9]} While specific signaling pathways for **4-Aacetamidosalicylic acid** are not extensively characterized, the known pathways of salicylic acid and its analogues provide a basis for understanding its potential mechanisms of action. For instance, derivatives of the structurally similar 5-acetamidosalicylic acid have been explored as potential COX-2 inhibitors for analgesic applications.^[6]

Salicylic acid itself is a key signaling molecule in plants, mediating systemic acquired resistance against pathogens.^{[10][11]} A proposed biosynthetic pathway involves the conversion of cinnamic acid to salicylic acid.^[11]



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Caption: A simplified diagram showing a biosynthetic pathway for salicylic acid and its link to biological activities.

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